Application Note: Mass Spectrometry Fragmentation of 3,4,5-Trimethyl-2(5H)-furanone

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Compound of Interest

Compound Name:	*3,4,5-Trimethyl-2(5H)-furanone*
CAS No.:	*33488-51-6*
Cat. No.:	*B1241225*

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Introduction

3,4,5-Trimethyl-2(5H)-furanone is a substituted γ-lactone that belongs to a class of compounds known for their significant impact on the aroma and flavor profiles of various food products and natural substances. The structural characterization and quantification of such furanones are critical in fields ranging from food science and flavor chemistry to metabolomics and the development of new therapeutic agents. Mass spectrometry (MS), particularly when coupled with chromatographic separation techniques like Gas Chromatography (GC) and Liquid Chromatography (LC), stands as the premier analytical tool for this purpose due to its unparalleled sensitivity and specificity.

This application note provides a detailed guide to the mass spectrometric behavior of **3,4,5-Trimethyl-2(5H)-furanone**. In the absence of a publicly available, verified mass spectrum for this specific isomer, this document synthesizes established fragmentation principles of structurally related alkylated furanones and lactones to propose the most probable fragmentation pathways under both Electron Ionization (EI) and Electrospray Ionization (ESI) conditions.[1] Furthermore, it outlines comprehensive, field-proven protocols for the analysis of

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this compound, designed to ensure data integrity and reproducibility for researchers, scientists, and drug development professionals.

Part 1: Proposed Electron Ionization (EI) Fragmentation Pathway

Electron Ionization (EI) at a standard 70 eV is a high-energy ionization technique that induces extensive fragmentation, providing a detailed structural fingerprint of the analyte. For **3,4,5-Trimethyl-2(5H)-furanone** (Molecular Weight: 126.15 g/mol), the fragmentation is expected to be driven by the inherent instability of the molecular ion and the propensity for cleavage adjacent to functional groups and at points of substitution.

The molecular ion, $[C_7H_{10}O_2]^{+\cdot}$ at m/z 126, will be formed by the ejection of an electron. The subsequent fragmentation cascade is likely to proceed through several key pathways initiated by the lactone functionality and the alkyl substituents.

Key Proposed Fragmentation Mechanisms:

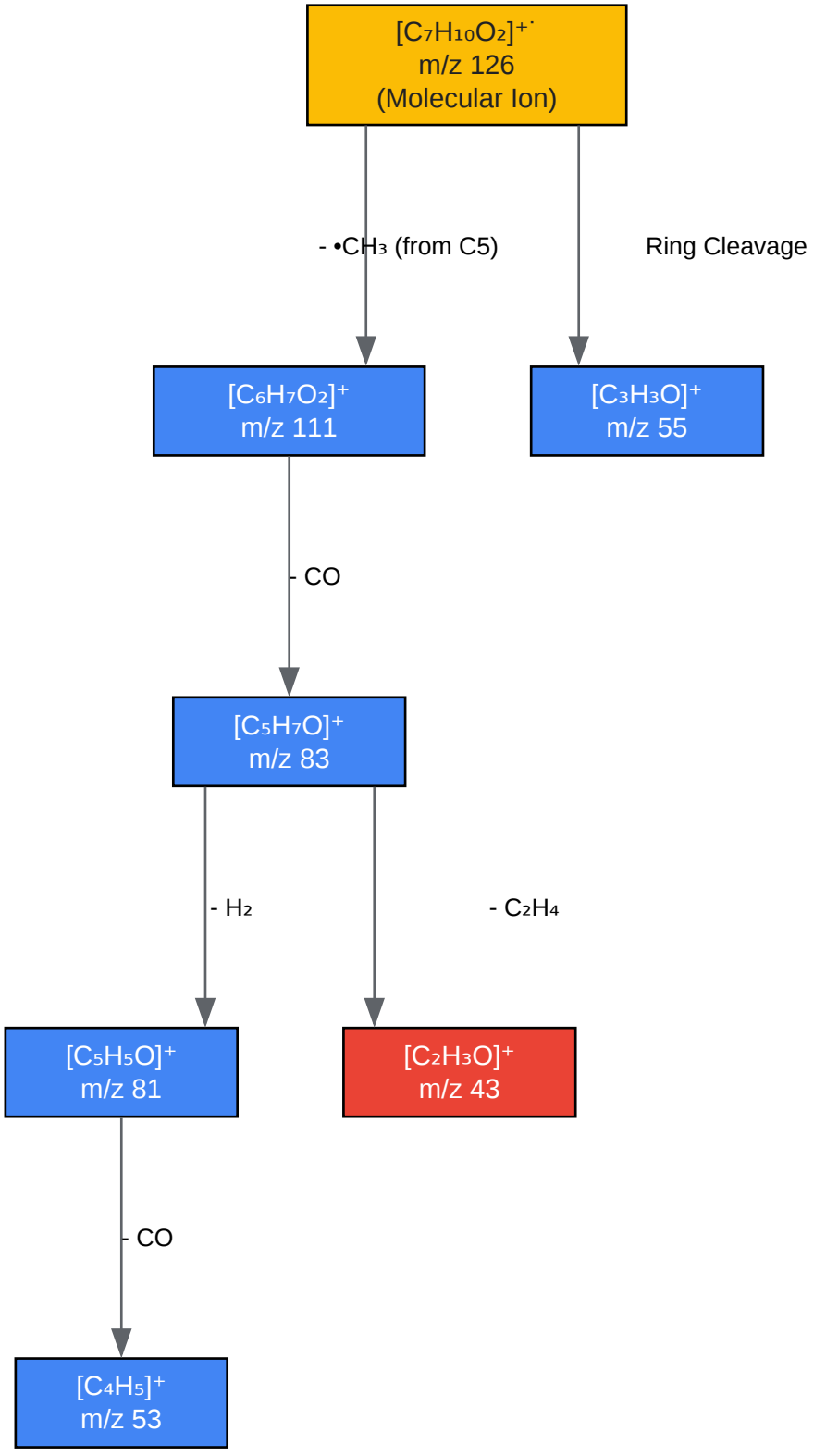
- Alpha-Cleavage: The bond adjacent to the carbonyl group is a prime site for cleavage. Loss of a methyl radical ($\bullet CH_3$) from the C5 position is a highly probable initial fragmentation step, leading to a stable acylium ion.

- Ring Opening and Cleavage: The furanone ring can undergo cleavage, often initiated by the charge localized on one of the oxygen atoms. This can lead to the loss of neutral molecules like carbon monoxide (CO) and ketenes.

- Loss of Alkyl Groups: The methyl groups at C3, C4, and C5 can be lost as radicals, leading to a series of fragment ions. The stability of the resulting carbocation plays a crucial role in determining the abundance of these fragments.[2]

The proposed EI fragmentation pathway is visualized in the following diagram:

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Caption: Proposed EI fragmentation of **3,4,5-Trimethyl-2(5H)-furanone**.

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Summary of Predicted Key EI Fragment Ions

m/z	Proposed Ion Structure	Fragmentation Pathway	Significance
126	$[C_7H_{10}O_2]^{+\cdot}$	Molecular Ion	Confirms molecular weight.
111	$[C_6H_7O_2]^+$	Loss of a methyl radical (•CH_3) from the C5 position.	A primary, high-abundance fragment indicating a labile methyl group.
83	$[C_5H_7O]^+$	Loss of carbon monoxide (CO) from the m/z 111 ion.	Characteristic loss from lactone structures.
81	$[C_5H_5O]^+$	Loss of H_2 from the m/z 83 ion.	Further stabilization of the fragment.
55	$[C_3H_3O]^+$	Result of ring cleavage and rearrangement.	Common fragment in cyclic esters.
43	$[CH_3CO]^+$	Acylium ion, likely from cleavage of the ring.	Often a base peak in spectra of compounds with acetyl moieties or precursors.

Part 2: Proposed Electrospray Ionization (ESI) Fragmentation Pathway

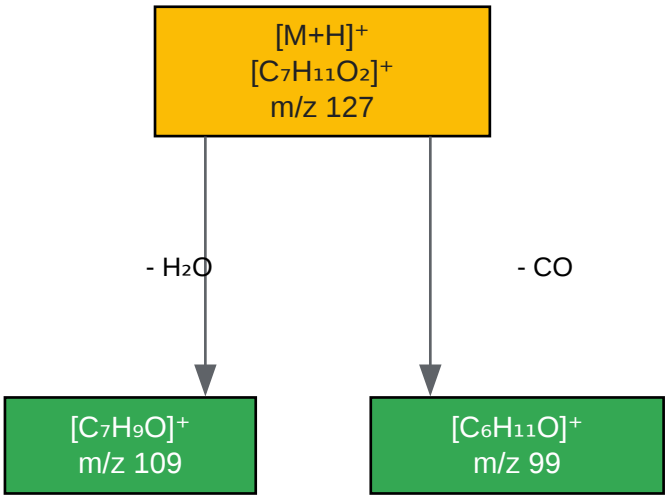
Electrospray ionization is a soft ionization technique, typically generating protonated molecules $[M+H]^+$ in positive ion mode. Fragmentation is then induced in a collision cell (MS/MS). For **3,4,5-Trimethyl-2(5H)-furanone**, the protonated molecule $[C_7H_{11}O_2]^+$ at m/z 127 would be the precursor ion for MS/MS analysis. The fragmentation of protonated lactones is often characterized by the loss of small, stable neutral molecules.[3][4]

Key Proposed ESI-MS/MS Fragmentation Mechanisms:

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- Neutral Loss of Water: If a proton adds to the carbonyl oxygen, it can facilitate a rearrangement leading to the elimination of a water molecule (H_2O).
- Neutral Loss of Carbon Monoxide: Ring-opening of the protonated lactone can form an acylium ion intermediate, which can then lose carbon monoxide (CO).[3] This is a common pathway for five-membered lactones.[3]

The proposed ESI-MS/MS fragmentation is depicted below:



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Caption: Proposed ESI-MS/MS fragmentation of protonated **3,4,5-Trimethyl-2(5H)-furanone**.

Summary of Predicted Key ESI-MS/MS Fragment Ions

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Precursor m/z	Product m/z	Neutral Loss	Proposed Fragmentation Pathway
127	109	H_2O (18 Da)	Protonation of carbonyl oxygen followed by rearrangement and elimination of water.
127	99	CO (28 Da)	Ring opening to form an intermediate that loses carbon monoxide.

Part 3: Analytical Protocols

Protocol 1: GC-MS Analysis for Volatile Profiling

This protocol is designed for the identification and quantification of **3,4,5-Trimethyl-2(5H)-furanone** in complex matrices such as food extracts or synthetic reaction mixtures.

1. Sample Preparation (Liquid-Liquid Extraction): a. To 5 mL of aqueous sample, add 1 g of NaCl to increase the ionic strength. b. Add 5 mL of dichloromethane (DCM) or ethyl acetate. c. Vortex vigorously for 2 minutes. d. Centrifuge at 3000 rpm for 10 minutes to separate the phases. e. Carefully collect the organic (bottom DCM or top ethyl acetate) layer. f. Dry the organic extract over anhydrous sodium sulfate. g. Concentrate the extract to a final volume of 200 µL under a gentle stream of nitrogen.

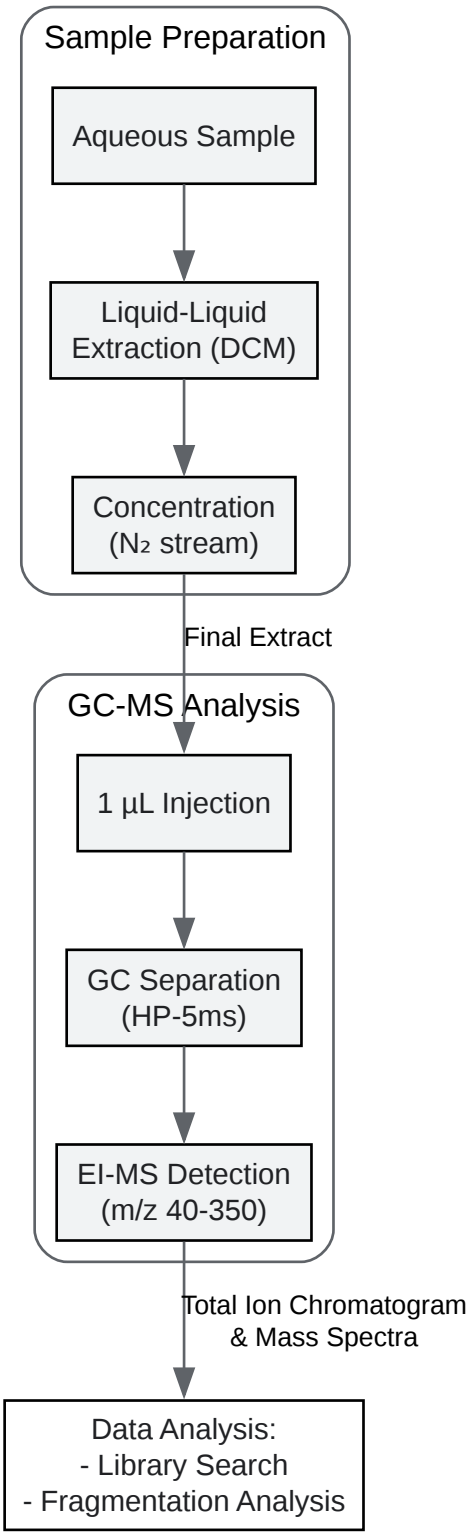
2. GC-MS Instrumentation and Parameters:

- Gas Chromatograph: Agilent 8890 GC System or equivalent.
- Mass Spectrometer: Agilent 5977B MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column.
- Injection Volume: 1 µL.

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- Inlet Temperature: 250°C.
- Injection Mode: Splitless (for trace analysis) or Split 20:1 (for higher concentrations).
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Temperature Program:
  - Initial temperature: 40°C, hold for 2 minutes.
  - Ramp: 10°C/min to 280°C.
  - Hold: 5 minutes at 280°C.
- MS Parameters:
  - Ion Source: Electron Ionization (EI).
  - Ionization Energy: 70 eV.
  - Source Temperature: 230°C.
  - Quadrupole Temperature: 150°C.
  - Scan Range: m/z 40-350.

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Caption: Workflow for GC-MS analysis of **3,4,5-Trimethyl-2(5H)-furanone**.

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Protocol 2: LC-MS/MS Analysis for Targeted Quantification

This protocol is suitable for the sensitive and selective quantification of **3,4,5-Trimethyl-2(5H)-furanone**, especially in complex matrices where isobaric interferences are a concern.

1. Sample Preparation (Dilute-and-Shoot or SPE): a. For simple matrices (e.g., beverages): Centrifuge the sample at 10,000 rpm for 10 minutes. Dilute the supernatant 1:10 with the initial mobile phase. b. For complex matrices (e.g., biological fluids): Use Solid Phase Extraction (SPE). i. Condition a C18 SPE cartridge with 3 mL of methanol followed by 3 mL of water. ii. Load 1 mL of the sample. iii. Wash with 3 mL of 5% methanol in water. iv. Elute with 2 mL of methanol. v. Evaporate the eluate to dryness and reconstitute in 200 µL of the initial mobile phase.

2. LC-MS/MS Instrumentation and Parameters:

- Liquid Chromatograph: Agilent 1290 Infinity II LC System or equivalent.
- Mass Spectrometer: Agilent 6470 Triple Quadrupole LC/MS or equivalent.
- Column: ZORBAX Eclipse Plus C18 (100 mm x 2.1 mm, 1.8 µm) or equivalent.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
  - 0-1 min: 5% B.
  - 1-8 min: 5% to 95% B.
  - 8-10 min: 95% B.
  - 10.1-12 min: 5% B (re-equilibration).
- Flow Rate: 0.3 mL/min.

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- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- MS Parameters:
  - Ion Source: Electrospray Ionization (ESI), Positive Mode.
  - Gas Temperature: 325°C.
  - Gas Flow: 8 L/min.
  - Nebulizer: 40 psi.
  - Sheath Gas Temp: 350°C.
  - Sheath Gas Flow: 11 L/min.
  - Capillary Voltage: 4000 V.
  - MRM Transitions (Proposed):
    - Quantifier: 127 → 99 (Collision Energy: 10 V).
    - Qualifier: 127 → 109 (Collision Energy: 15 V).

Conclusion

This application note provides a foundational guide for the mass spectrometric analysis of **3,4,5-Trimethyl-2(5H)-furanone**. By leveraging established principles of furanone fragmentation, we have proposed detailed EI and ESI-MS/MS fragmentation pathways that can guide spectral interpretation and method development. The provided GC-MS and LC-MS/MS protocols offer robust starting points for researchers to achieve reliable identification and quantification of this and structurally similar compounds. As with any analysis of a compound lacking a certified standard, it is imperative to confirm tentative identifications through synthesis of a reference standard or by using orthogonal analytical techniques.

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